

# Physical and chemical properties of N,N-dimethylformamide diethyl acetal

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## Compound of Interest

Compound Name: **1,1-Diethoxy-N,N-dimethylmethanamine**

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## An In-depth Technical Guide to N,N-Dimethylformamide Diethyl Acetal

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of N,N-dimethylformamide diethyl acetal (DMF-DEA). It includes detailed information on its structure, reactivity, and applications in organic synthesis, along with experimental protocols and safety considerations.

## Introduction

N,N-Dimethylformamide diethyl acetal, also known as **1,1-diethoxy-N,N-dimethylmethanamine**, is a versatile and reactive organic reagent. Its unique structure, featuring a central carbon atom bonded to a dimethylamino group and two ethoxy groups, imparts a dual reactivity profile, making it a valuable tool for formylation and alkylation reactions.<sup>[1]</sup> It serves as a milder alternative to traditional Vilsmeier reagents in many applications.<sup>[2]</sup> This document aims to be a comprehensive resource for professionals utilizing DMF-DEA in research and development.

## Physical and Chemical Properties

N,N-Dimethylformamide diethyl acetal is a colorless to light yellow liquid with an amine-like odor.<sup>[1]</sup> It is soluble in a variety of inert organic solvents.<sup>[3]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>17</sub> NO <sub>2</sub>	
Molecular Weight	147.22 g/mol	
CAS Number	1188-33-6	
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	130-133 °C	
Density	0.859 g/mL at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.400	
Flash Point	28 °C (82.4 °F) - closed cup	
Solubility	Soluble in most organic solvents; hydrolyzes in water.	[4][5]

## Spectroscopic Data

The structural identity of N,N-dimethylformamide diethyl acetal can be confirmed by various spectroscopic techniques.

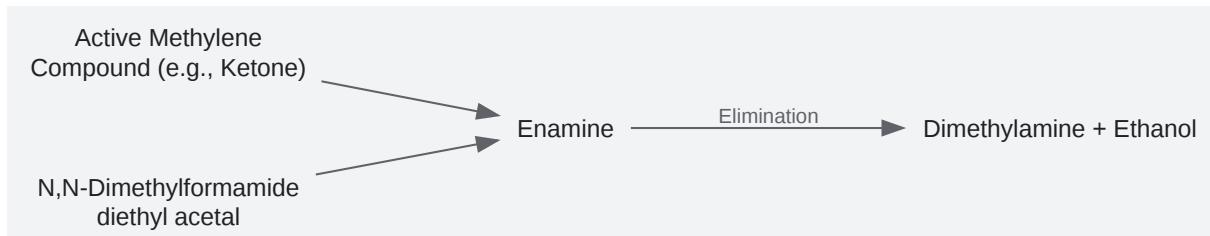
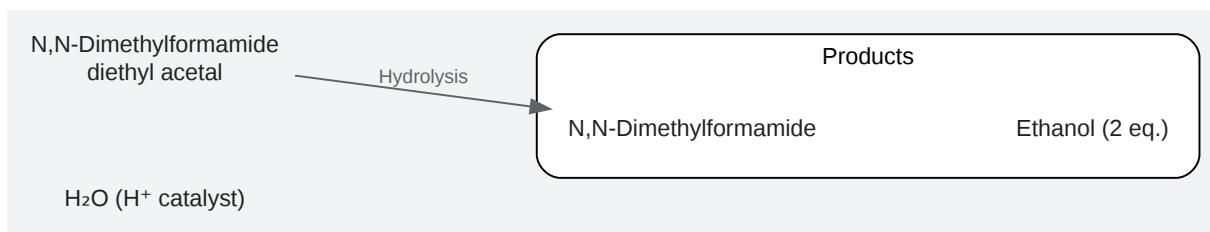
Spectroscopic Data	
<sup>1</sup> H NMR	[6]
<sup>13</sup> C NMR	[7]
IR	[5]

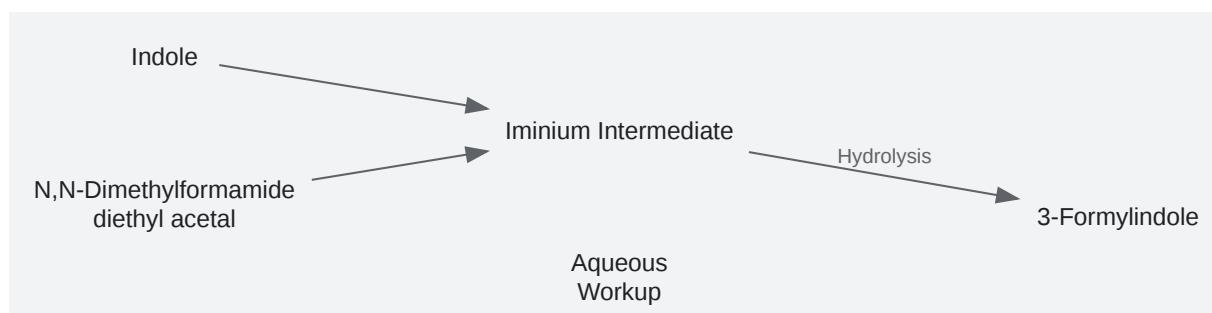
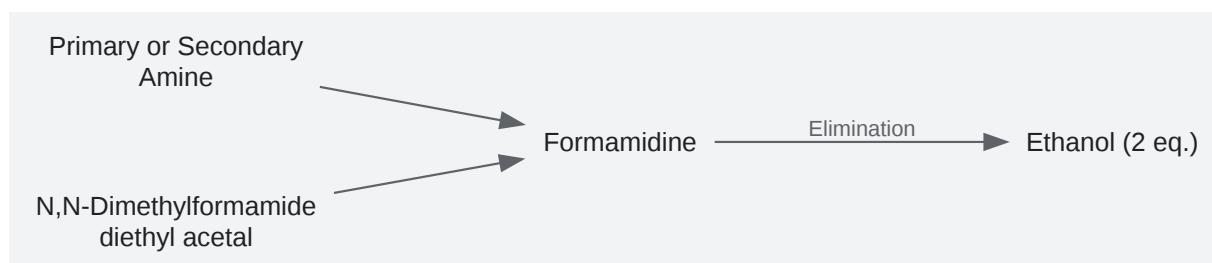
## Chemical Properties and Reactivity

N,N-Dimethylformamide diethyl acetal is a reactive compound primarily used as a formylating and alkylating agent in organic synthesis. Its reactivity stems from the electrophilic nature of the central carbon atom and the ability of the ethoxy groups to act as leaving groups.

## Hydrolysis

N,N-Dimethylformamide diethyl acetal is sensitive to moisture and readily undergoes hydrolysis in the presence of water, particularly under acidic conditions, to form N,N-dimethylformamide and ethanol.<sup>[4][5]</sup> This reaction is a typical acetal hydrolysis.





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